

C646: A Technical Whitepaper on its Downstream Signaling Pathways

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Compound of Interest

Compound Name: C646

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Abstract

C646 is a potent and selective small-molecule inhibitor of the histone acetyltransferases (HATs) p300 and its close homolog, CREB-binding protein (CBP). By competitively binding to the acetyl-CoA binding pocket of p300/CBP, **C646** effectively blocks the acetylation of both histone and non-histone protein substrates. This inhibition disrupts the intricate network of cellular signaling pathways regulated by p300/CBP, leading to a range of biological effects, including cell cycle arrest, induction of apoptosis, and modulation of inflammatory responses. This technical guide provides an in-depth analysis of the core downstream signaling pathways affected by **C646**, presenting quantitative data, detailed experimental protocols, and visual representations of the molecular cascades involved. This document is intended to serve as a comprehensive resource for researchers and professionals in the fields of molecular biology, oncology, and drug development.

Introduction

The histone acetyltransferases p300 and CBP are critical transcriptional co-activators that play a central role in a diverse array of cellular processes, including proliferation, differentiation, and DNA repair. Their enzymatic activity, which involves the transfer of an acetyl group from acetyl-CoA to lysine residues on histone and non-histone proteins, is a key mechanism of epigenetic regulation. Dysregulation of p300/CBP activity has been implicated in the pathogenesis of

numerous diseases, most notably cancer, making them attractive targets for therapeutic intervention.

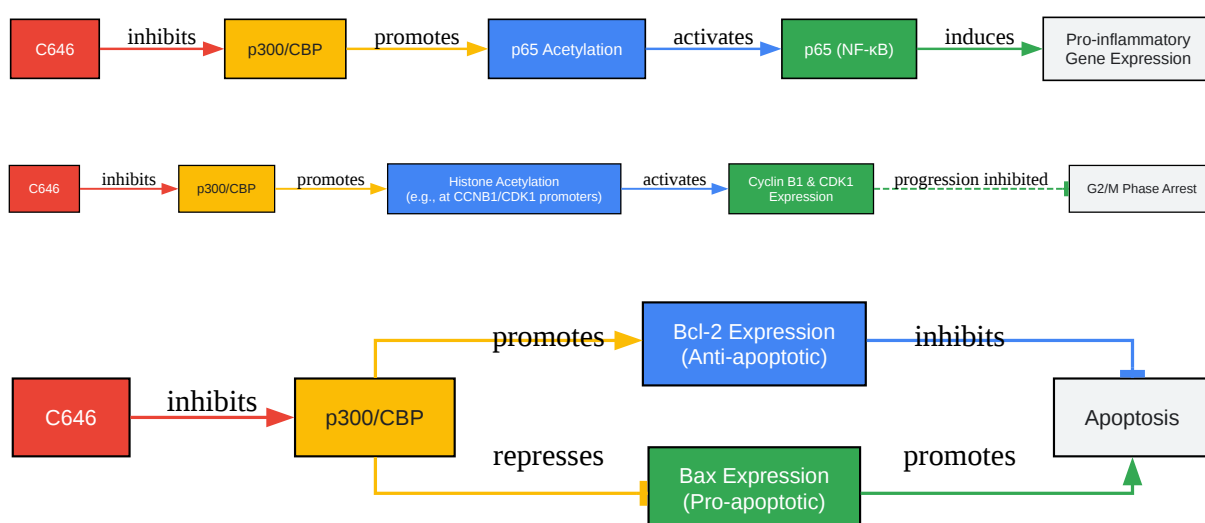
C646 has emerged as a valuable chemical probe for elucidating the multifaceted roles of p300/CBP and as a potential lead compound for the development of novel therapeutics. This whitepaper will delve into the primary downstream signaling pathways modulated by **C646**, providing a detailed examination of its effects on NF- κ B signaling, cell cycle progression, apoptosis, STAT3 signaling, and the Akt pathway.

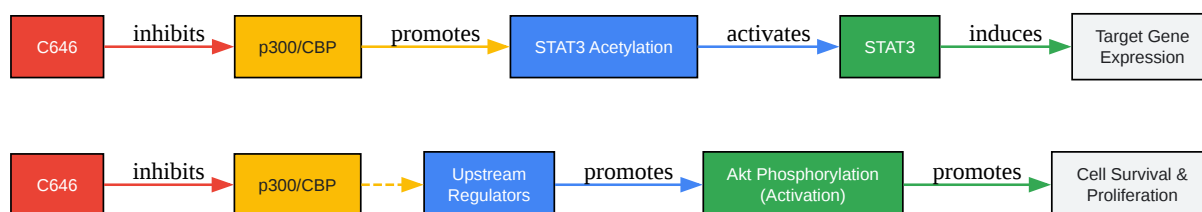
Core Downstream Signaling Pathways of C646

The inhibitory action of **C646** on p300/CBP initiates a cascade of downstream effects, primarily through the modulation of key signaling pathways that are dependent on p300/CBP's acetyltransferase activity.

Inhibition of NF- κ B Signaling

The Nuclear Factor-kappa B (NF- κ B) pathway is a cornerstone of the inflammatory response and also plays a significant role in cell survival and proliferation. The transcriptional activity of the p65 subunit of NF- κ B is enhanced by p300/CBP-mediated acetylation. By inhibiting p300/CBP, **C646** attenuates the acetylation of p65, leading to a reduction in the expression of pro-inflammatory genes.[1]





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References

- 1. The P300 acetyltransferase inhibitor C646 promotes membrane translocation of insulin receptor protein substrate and interaction with the insulin receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
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